

Solubility of Vanadium(V) Oxytriethoxide in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Vanadium(V) oxytriethoxide

Cat. No.: B159397

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Introduction

Vanadium(V) oxytriethoxide, with the chemical formula $\text{VO}(\text{OCH}_2\text{CH}_3)_3$, is an organometallic compound that serves as a significant precursor in the synthesis of vanadium-based materials. Its utility in various applications, including catalysis and materials science, is intrinsically linked to its solubility characteristics in organic solvents. This guide provides a comprehensive overview of the solubility profile of **Vanadium(V) oxytriethoxide**, its reactivity with different solvent classes, and standardized protocols for its handling and solubility determination.

Physical and Chemical Properties

Vanadium(V) oxytriethoxide is a liquid at ambient temperature. A summary of its key physical and chemical properties is presented below.

Property	Value
Chemical Formula	C ₆ H ₁₅ O ₄ V
Molecular Weight	202.12 g/mol
Appearance	Liquid
Density	1.139 g/mL at 25 °C
Boiling Point	125-128 °C
Moisture Sensitivity	Highly sensitive to moisture and air

Solubility Profile

While specific quantitative solubility data for **Vanadium(V) oxytriethoxide** in a wide range of organic solvents is not extensively documented in publicly available literature, a qualitative understanding can be derived from its chemical structure and information on analogous compounds. **Vanadium(V) oxytriethoxide** is generally soluble in non-aqueous organic solvents. The ethoxide ligands confer a degree of lipophilicity, promoting solubility in a variety of organic media.

Based on the behavior of similar metal alkoxides, the following table summarizes the expected solubility of **Vanadium(V) oxytriethoxide**.

Solvent Class	Representative Solvents	Expected Solubility	Notes
Alcohols	Methanol, Ethanol, Isopropanol	Reactive	Reacts via transesterification.
Hydrocarbons	Hexane, Toluene	Soluble / Miscible	Expected to be soluble due to non-polar interactions.
Ethers	Tetrahydrofuran (THF), Diethyl ether	Soluble / Miscible	Expected to be soluble.
Chlorinated Solvents	Dichloromethane, Chloroform	Soluble / Miscible	Expected to be soluble.
Aprotic Polar Solvents	Acetonitrile, Dimethylformamide (DMF)	Likely Soluble	Solubility may vary; potential for coordination.
Water	-	Reactive	Hydrolyzes readily.

Reactivity with Organic Solvents

A critical consideration when selecting a solvent for **Vanadium(V) oxytriethoxide** is its reactivity.

- **Protic Solvents:** **Vanadium(V) oxytriethoxide** is highly susceptible to reaction with protic solvents, such as alcohols and water. In the presence of alcohols, it can undergo transesterification, where the ethoxide groups are exchanged with the alkoxide groups of the solvent. With water, it readily hydrolyzes, leading to the formation of vanadium oxides.
- **Aprotic Solvents:** Aprotic solvents, both non-polar (e.g., hexane, toluene) and polar (e.g., THF, dichloromethane), are generally suitable for dissolving **Vanadium(V) oxytriethoxide** without reaction, provided they are anhydrous.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **Vanadium(V) oxytriethoxide** in an organic solvent, designed for researchers in a laboratory setting. This protocol emphasizes the need for anhydrous and inert atmosphere techniques due to the compound's sensitivity.

Objective: To determine the solubility of **Vanadium(V) oxytriethoxide** in a given anhydrous organic solvent at a specified temperature.

Materials:

- **Vanadium(V) oxytriethoxide**
- Anhydrous organic solvent of choice
- Schlenk flask or glovebox
- Inert gas (Argon or Nitrogen)
- Syringes and needles
- Magnetic stirrer and stir bar
- Thermostatically controlled bath
- Analytical balance
- Filtration apparatus (e.g., cannula with filter)

Procedure:

- **Preparation:** Ensure all glassware is oven-dried and cooled under an inert atmosphere. The chosen organic solvent must be thoroughly dried using appropriate methods (e.g., distillation from a drying agent, passing through a solvent purification system).
- **Inert Atmosphere:** Conduct the entire experiment under an inert atmosphere of argon or nitrogen, using either a Schlenk line or a glovebox.

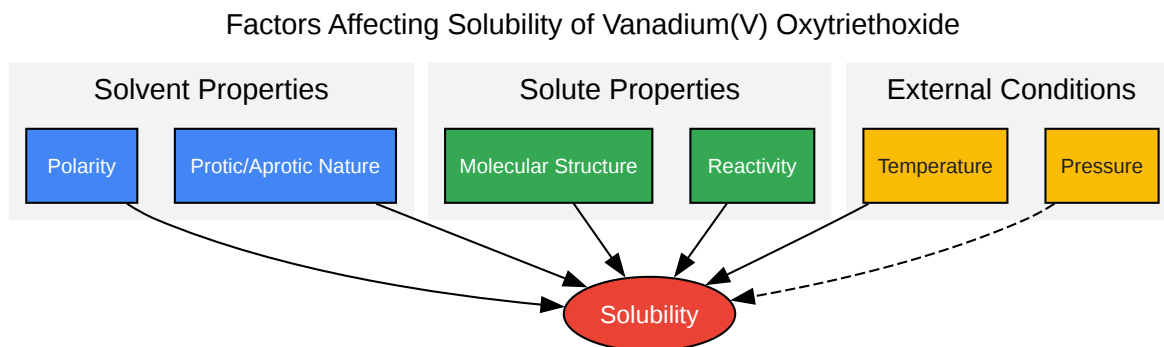
- **Solvent Addition:** Add a precise volume of the anhydrous organic solvent to a pre-weighed Schlenk flask containing a magnetic stir bar.
- **Temperature Control:** Place the flask in a thermostatically controlled bath set to the desired experimental temperature and allow the solvent to equilibrate.
- **Solute Addition:** Slowly add small, accurately weighed increments of **Vanadium(V) oxytriethoxide** to the stirring solvent using a syringe.
- **Equilibration:** After each addition, allow the solution to stir for a sufficient time to ensure equilibrium is reached. Observe for complete dissolution.
- **Saturation Point:** Continue adding **Vanadium(V) oxytriethoxide** until a persistent precipitate is observed, indicating that the solution is saturated.
- **Sample Analysis (for quantitative determination):** a. Allow the saturated solution to equilibrate for an extended period (e.g., several hours) at the constant temperature. b. Carefully withdraw a known volume of the supernatant using a pre-weighed, gas-tight syringe, ensuring no solid particles are transferred. c. Transfer the solution to a pre-weighed vial. d. Evaporate the solvent under reduced pressure. e. Weigh the vial containing the residue to determine the mass of the dissolved **Vanadium(V) oxytriethoxide**. f. Calculate the solubility in appropriate units (e.g., g/100 mL or mol/L).

Safety Precautions:

- Always handle **Vanadium(V) oxytriethoxide** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Take precautions to avoid contact with skin and eyes, and inhalation of vapors.

Visualizations

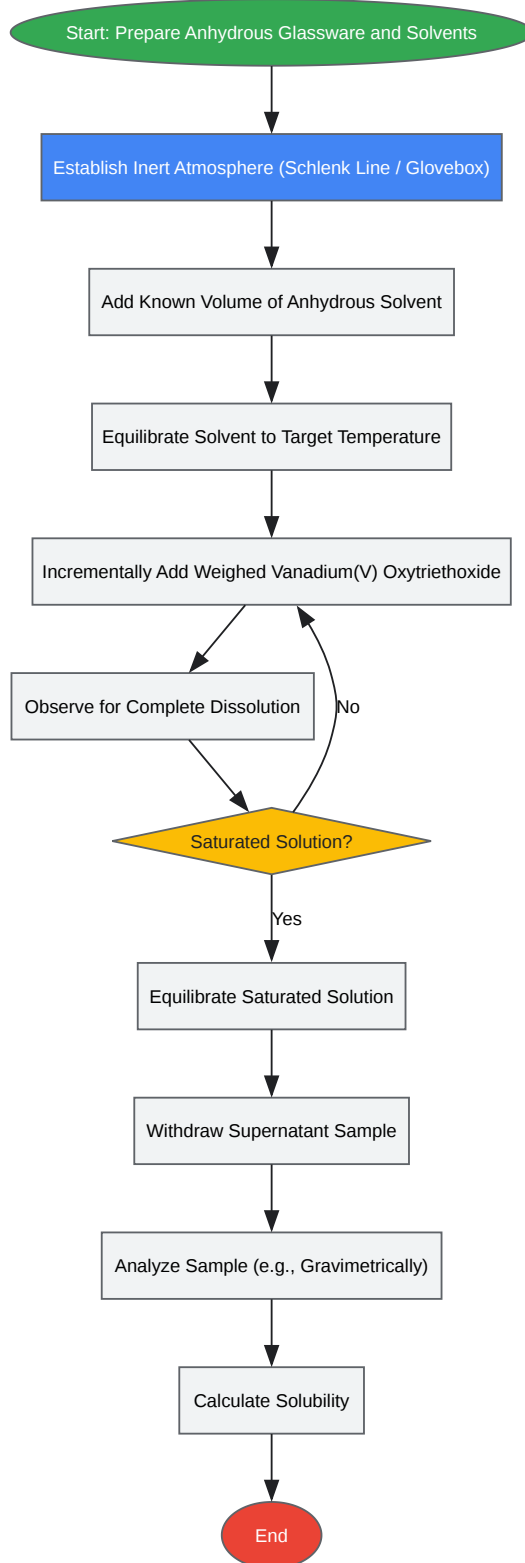
The following diagrams illustrate key conceptual frameworks related to the solubility of **Vanadium(V) oxytriethoxide**.



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Factors influencing the solubility of **Vanadium(V) oxytriethoxide**.

Experimental Workflow for Solubility Determination



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Workflow for determining the solubility of **Vanadium(V) oxytriethoxide**.

Conclusion

Vanadium(V) oxytriethoxide is a valuable precursor whose utility is greatly enhanced by its solubility in a range of anhydrous organic solvents. While quantitative data remains sparse, a strong qualitative understanding of its solubility profile can be established based on its chemical properties and comparison with analogous compounds. It is expected to be soluble in common aprotic organic solvents such as hydrocarbons, ethers, and chlorinated hydrocarbons. Crucially, its high reactivity with protic solvents necessitates careful handling and the use of anhydrous conditions to prevent decomposition. The provided experimental protocol offers a robust framework for researchers to quantitatively determine the solubility of this compound in specific solvents of interest, enabling its effective use in synthesis and material fabrication.

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